

# Cbz-N-methyl-L-phenylalanine molecular weight and formula

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## Compound of Interest

Compound Name: **Cbz-N-methyl-L-phenylalanine**

Cat. No.: **B1582585**

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## An In-Depth Technical Guide to Cbz-N-methyl-L-phenylalanine

This guide provides a comprehensive technical overview of N-Carbobenzoxy-N-methyl-L-phenylalanine (**Cbz-N-methyl-L-phenylalanine**), a critical building block for researchers, scientists, and professionals in drug development. We will delve into its fundamental properties, synthesis, and key applications, offering field-proven insights to support your research endeavors.

## Core Molecular Attributes

**Cbz-N-methyl-L-phenylalanine** is a derivative of the amino acid L-phenylalanine. The introduction of a methyl group to the alpha-amine and a benzyloxycarbonyl (Cbz or Z) protecting group are key modifications that define its utility in organic synthesis, particularly in the field of peptide chemistry.

## Physicochemical Properties

A summary of the key quantitative data for **Cbz-N-methyl-L-phenylalanine** is presented in the table below for easy reference.

Property	Value	Source(s)
Molecular Formula	C18H19NO4	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Molecular Weight	313.35 g/mol	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
CAS Number	2899-07-2	<a href="#">[1]</a>
Appearance	White to almost white powder or crystal	<a href="#">[1]</a>
Melting Point	67.0 to 71.0 °C	<a href="#">[1]</a>
Solubility	Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone	<a href="#">[1]</a>
IUPAC Name	(2S)-2-[methyl(phenylmethoxycarbonyl)amino]-3-phenylpropanoic acid	<a href="#">[3]</a>

## The Role of N-Methylation and Cbz Protection in Peptide Synthesis

The unique structure of **Cbz-N-methyl-L-phenylalanine** imparts specific, advantageous characteristics for its use in constructing complex peptides and peptidomimetics.

- N-Methylation for Enhanced Drug-like Properties: The presence of a methyl group on the amide nitrogen atom of the peptide backbone has profound effects on the resulting peptide's conformation and biological activity. This modification can increase resistance to enzymatic degradation, enhance membrane permeability, and modulate receptor binding affinity and selectivity.[\[4\]](#)[\[5\]](#) The rigidity imparted by N-methylation can lock the peptide into a bioactive conformation, leading to improved potency.[\[4\]](#)
- The Cbz Group as a Robust Protecting Group: The benzyloxycarbonyl (Cbz) group is a widely used protecting group for the amine functionality in amino acids.[\[6\]](#)[\[7\]](#) Its stability under a range of reaction conditions allows for selective chemical transformations at other

sites of the molecule. The Cbz group can be readily removed under specific conditions, typically through catalytic hydrogenation, which is a mild and efficient method.

## Synthesis of Cbz-N-methyl-L-phenylalanine

The synthesis of **Cbz-N-methyl-L-phenylalanine** is a critical process for its application in further synthetic endeavors. A common and effective laboratory-scale synthesis is outlined below.

### Synthetic Workflow Overview

The synthesis generally proceeds in two main steps: protection of the amine group of L-phenylalanine followed by methylation.

### Step 1: Cbz Protection

L-Phenylalanine Methyl Ester      Benzyl Chloroformate

Base (e.g., NaHCO<sub>3</sub>)

N-Cbz-L-Phenylalanine Methyl Ester

### Step 2: N-Methylation

N-Cbz-L-Phenylalanine Methyl Ester

Methyl Iodide (MeI)

Strong Base (e.g., NaH)

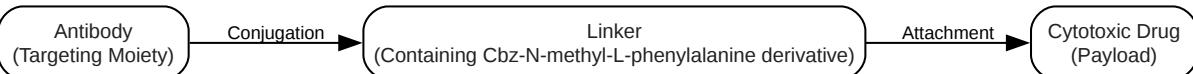
N-Cbz-N-methyl-L-phenylalanine Methyl Ester

### Step 3: Saponification

N-Cbz-N-methyl-L-phenylalanine Methyl Ester

Base (e.g., LiOH)

Cbz-N-methyl-L-phenylalanine



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## References

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